

chemical and physical properties of 2,6-pyridinedicarboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Pyridinedicarboxylic acid

Cat. No.: B025484

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical and Physical Properties of **2,6-Pyridinedicarboxylic Acid**

Abstract

2,6-Pyridinedicarboxylic acid, also widely known as dipicolinic acid (DPA), is a heterocyclic organic compound with significant applications ranging from analytical chemistry to microbiology and materials science. It is notably recognized for its role in the heat resistance of bacterial endospores. This technical guide provides a comprehensive overview of its core chemical and physical properties, supported by experimental data and protocols. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data in structured tables and detailing key experimental methodologies. Visual diagrams generated using Graphviz are included to illustrate synthesis pathways and biological mechanisms.

Chemical and Physical Properties

2,6-Pyridinedicarboxylic acid is a white crystalline powder.^{[1][2]} Its fundamental properties are summarized in the tables below, providing a quick reference for its key characteristics.

Table 1: General and Structural Information

| Property | Value | Reference |
|------------------------------|---|-----------|
| IUPAC Name | pyridine-2,6-dicarboxylic acid | [1][3] |
| Common Synonyms | Dipicolinic acid (DPA), 2,6-Dicarboxypyridine | [2][4] |
| CAS Number | 499-83-2 | [2][4] |
| Molecular Formula | C ₇ H ₅ NO ₄ | [2][4] |
| Molecular Weight | 167.12 g/mol | [1][4][5] |
| Physical Description | White crystalline powder | [1][2] |
| Hydrogen Bond Donor Count | 2 | [6] |
| Hydrogen Bond Acceptor Count | 5 | [6] |

Table 2: Physicochemical Properties

| Property | Value | Reference |
|--------------------------|-------------------------|-----------|
| Melting Point | 248-250 °C (decomposes) | [2][4] |
| Boiling Point | 463.7 °C at 760 mmHg | [4] |
| Flash Point | 188 °C - 234.2 °C | [2][4] |
| Vapor Pressure | <0.01 hPa (at 20 °C) | [2][7] |
| Density (estimate) | 1.52 g/cm ³ | [2] |
| Autoignition Temperature | 620 °C | [2][8] |
| pKa (Strongest Acidic) | 2.16 (at 25 °C) | [2] |
| pKa (Strongest Basic) | -2.5 | [3][6] |
| LogP (Octanol/Water) | 0.3 (at 25 °C, pH 1.8) | [2] |

Table 3: Solubility Data

| Solvent | Solubility | Temperature | Reference |
|-----------------------|--|-----------------|-----------|
| Water | 5 g/L | 20 °C | [2][4] |
| Methanol | Highest solubility among tested solvents | 288.15–318.15 K | [9][10] |
| Ethanol | Insoluble | - | [2] |
| n-Propanol | Data available | 288.15–318.15 K | [9] |
| Isopropanol | Data available | 288.15–318.15 K | [9] |
| Tetrahydrofuran (THF) | Data available | 288.15–318.15 K | [9] |
| Acetonitrile | Lowest solubility among tested solvents | 288.15–318.15 K | [9][10] |
| Ethyl Acetate | Data available | 288.15–318.15 K | [9] |
| Toluene | Data available | 288.15–318.15 K | [9] |

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2,6-pyridinedicarboxylic acid**. Various spectroscopic techniques have been employed to analyze its structure.

- Nuclear Magnetic Resonance (NMR): Both ^1H NMR and ^{13}C NMR spectra are available for **2,6-pyridinedicarboxylic acid** and its derivatives, providing detailed information about the proton and carbon environments within the molecule.[11][12]
- Infrared Spectroscopy (FTIR): FTIR spectra reveal the characteristic vibrational frequencies of the functional groups present, notably the carboxylic acid O-H and C=O stretches, and the pyridine ring vibrations.[11]
- Mass Spectrometry (MS): Mass spectral data confirms the molecular weight and provides insights into the fragmentation patterns of the molecule.[11]
- Raman Spectroscopy: Raman spectra offer complementary vibrational information to FTIR.[11]

Experimental Protocols

Synthesis of 2,6-Pyridinedicarboxylic Acid

Several methods for the synthesis of **2,6-pyridinedicarboxylic acid** have been reported.

Method 1: Oxidation of 2,6-Dimethylpyridine This is a common laboratory-scale synthesis method.

- **Protocol:** 2,6-Dimethylpyridine is oxidized using a strong oxidizing agent such as potassium permanganate.[13] The reaction mixture is typically heated to drive the reaction to completion. After the reaction, the manganese dioxide byproduct is filtered off, and the solution is acidified to precipitate the **2,6-pyridinedicarboxylic acid**.
- **Purification:** The crude product can be purified by vacuum sublimation, yielding a white crystalline compound.[13] An alternative two-stage industrial process uses sodium bichromate and sulfuric acid for oxidation, followed by purification via heating in water and recrystallization.[14]

Method 2: From 2,6-Dichloropyridine This method involves a Grignard-type reaction followed by carboxylation.

- **Protocol:** 148 g (1 mol) of 2,6-dichloropyridine is dissolved in 721 g (10 mol) of tetrahydrofuran (THF).[15] 60 g (2.5 mol) of magnesium powder is added under a nitrogen atmosphere.[15] The mixture is heated to 55°C, and 0.55 g (0.005 mol) of 1,2-dibromoethane is added as an initiator.[15] The reaction is stirred for 6 hours. The resulting solution is cooled to -15°C, and dried carbon dioxide gas is slowly introduced until the reaction is complete.[15] The solution is then acidified, and the THF is removed to yield the product.[15]
- **Yield and Purity:** This method has been reported to achieve a yield of 94.5% with a purity of 97% after extraction.[15]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2,6-pyridinedicarboxylic acid**.

Solubility Determination Protocol

A static analytical gravimetric method is used to determine the solubility in various solvents.^[9]

- Protocol: An excess amount of **2,6-pyridinedicarboxylic acid** is added to a known volume of the selected solvent in a sealed vessel. The mixture is continuously stirred in a thermostated bath at a specific temperature for a sufficient time to reach solid-liquid equilibrium. After equilibrium is reached, the stirring is stopped, and the solution is allowed to settle. A sample of the supernatant liquid is carefully withdrawn, filtered, and weighed. The solvent is then evaporated, and the remaining solid (the dissolved solute) is weighed. The solubility is calculated from the mass of the solute and the mass of the solvent in the sample. This process is repeated at different temperatures.^[9]

Biological Role and Applications

2,6-Pyridinedicarboxylic acid is a molecule of significant biological and industrial importance.

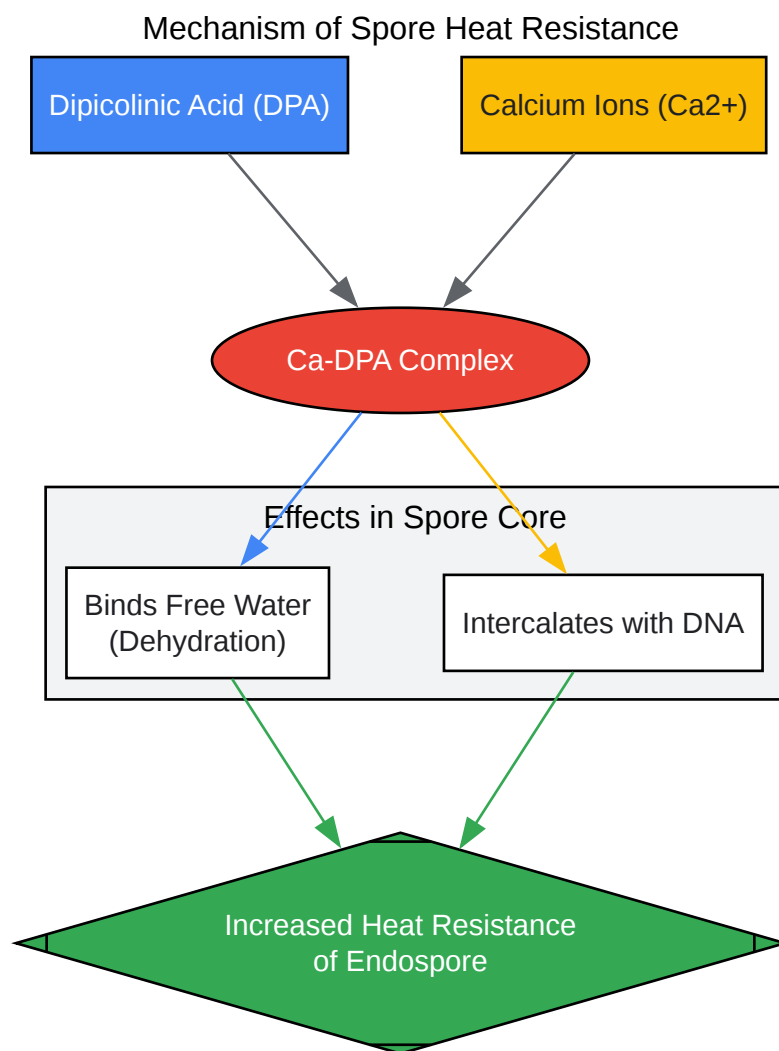
Role in Bacterial Endospore Resistance

Dipicolinic acid is a major component of bacterial endospores, constituting 5% to 15% of the spore's dry weight.^[16] It plays a critical role in the remarkable heat resistance of spores produced by genera such as *Bacillus* and *Clostridium*.^[16]

Inside the spore core, DPA forms a complex with calcium ions (Ca-DPA). This complex has a dual function:

- Dehydration: The Ca-DPA complex binds free water molecules, leading to the dehydration of the spore core. This dehydration increases the heat resistance of macromolecules within the spore.
- DNA Protection: The complex intercalates between the nucleobases of the spore's DNA, which significantly increases the DNA's thermal stability and protects it from heat denaturation.^[2]

This mechanism is a key survival strategy for these bacteria, and the presence of DPA is often used as a marker for the effectiveness of sterilization processes.^{[2][16]}



[Click to download full resolution via product page](#)

Caption: Role of DPA in bacterial endospore heat resistance.

Other Applications

- **Chelating Agent:** Due to the two carboxylic acid groups, DPA is an excellent chelating agent for various metal ions, including lanthanides and transition metals.[2][16] This property is utilized in ion chromatography and in the synthesis of metal-organic frameworks (MOFs).[10][16]
- **Enzyme Inhibition:** It has been shown to inhibit certain enzymes, such as dopamine beta-hydroxylase. Its structural analog, pyridine-2,6-dithiocarboxylic acid, is being investigated as an inhibitor for metallo- β -lactamases, enzymes that confer antibiotic resistance.[17]

- Materials Science: Recently, it has been used as a passivating agent to reduce electronic defects in perovskite solar cells, improving their efficiency and stability.[18]
- Chemical Synthesis: It serves as a raw material for producing novel Schiff bases with antioxidant and iron-chelating activities.[16]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2,6-Pyridinedicarboxylic acid | C7H5NO4 | CID 10367 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Pyridine-2,6-dicarboxylic acid CAS#: 499-83-2 [m.chemicalbook.com]
3. Showing Compound 2,6-Pyridinedicarboxylic acid (FDB011167) - FooDB [foodb.ca]
4. 2,6-Pyridinedicarboxylic acid | 499-83-2 [chemnet.com]
5. 2,6-Pyridinedicarboxylic acid (CAS 499-83-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
6. phytobank.ca [phytobank.ca]
7. merckmillipore.com [merckmillipore.com]
8. Pyridine-2,6-Dicarboxylic Acid or Dipicolinic Acid Manufacturers, SDS [mubychem.com]
9. pubs.acs.org [pubs.acs.org]
10. Pyridine-2,6-dicarboxylic acid | 499-83-2 [amp.chemicalbook.com]
11. spectrabase.com [spectrabase.com]
12. spectrabase.com [spectrabase.com]
13. 2024.sci-hub.se [2024.sci-hub.se]
14. US4419515A - Two stage process for preparing 2,6-pyridinedicarboxylic acid - Google Patents [patents.google.com]
15. Pyridine-2,6-dicarboxylic acid synthesis - chemicalbook [chemicalbook.com]
16. atamankimya.com [atamankimya.com]

- 17. Pyridine-2,6-Dithiocarboxylic Acid and Its Metal Complexes: New Inhibitors of New Delhi Metallo β -Lactamase-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Synergistic passivation with multi-dentate 2,6-pyridinedicarboxylic acid for high-performance perovskite solar cells - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [chemical and physical properties of 2,6-pyridinedicarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025484#chemical-and-physical-properties-of-2-6-pyridinedicarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com